

# Technical Guide: n-Propyl Acrylate Physicochemical Identifiers

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## Compound of Interest

Compound Name: *n-Propyl acrylate*

Cat. No.: B1585251

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This document provides core physicochemical data for **n-propyl acrylate**, a monomer used in the synthesis of polymers for various applications, including coatings, adhesives, and textiles.

## Physicochemical Data

The fundamental identifiers for **n-propyl acrylate** are its CAS (Chemical Abstracts Service) number and its molecular weight. These values are crucial for substance identification, chemical reactions, and safety management. The CAS number is a unique numerical identifier assigned to a single chemical substance.[\[1\]](#) The molecular weight is the mass of one mole of the substance, calculated from the atomic weights of its constituent atoms.

The data for **n-propyl acrylate** are summarized in the table below.

Identifier	Value	Unit
CAS Number	925-60-0	N/A
Molecular Weight	114.14	g/mol
Molecular Formula	C6H10O2	N/A

Table 1: Core Physicochemical Identifiers for **n-Propyl Acrylate**. Data sourced from multiple chemical databases.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

## Methodology for Determination

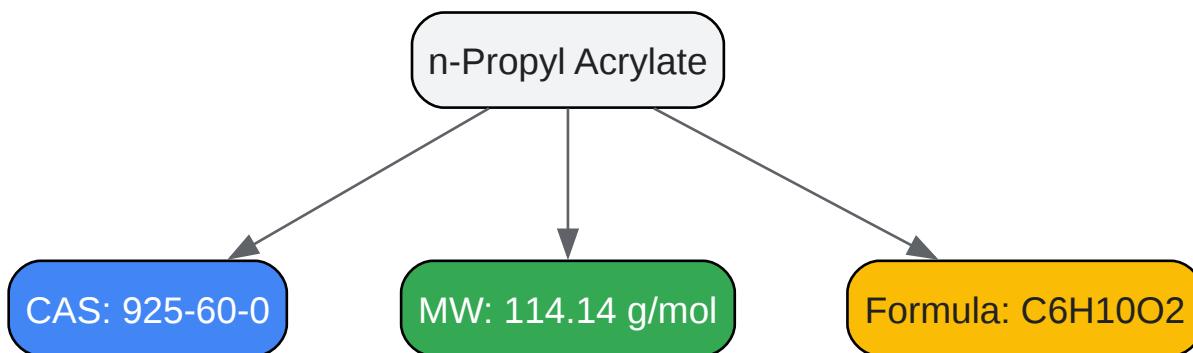
**CAS Number Assignment:** The CAS Registry Number® is assigned by the Chemical Abstracts Service, a division of the American Chemical Society. This process is administrative and based on the unique molecular structure of the compound. It does not involve an experimental protocol but rather a review of the substance's chemical identity to ensure a unique entry in the CAS REGISTRY® database.

**Molecular Weight Calculation:** The molecular weight of **n-propyl acrylate** (C<sub>6</sub>H<sub>10</sub>O<sub>2</sub>) is calculated based on the standard atomic weights of its constituent elements: Carbon (C), Hydrogen (H), and Oxygen (O).

- Calculation: (6 \* Atomic Weight of C) + (10 \* Atomic Weight of H) + (2 \* Atomic Weight of O)
- Using standard atomic weights (C ≈ 12.011 u, H ≈ 1.008 u, O ≈ 15.999 u), the molecular weight is determined to be approximately 114.14 g/mol .[\[2\]](#)[\[4\]](#)[\[5\]](#) This is a theoretical calculation and does not require a specific experimental protocol, though techniques like mass spectrometry can experimentally confirm this value.

## Logical Relationship Diagram

The following diagram illustrates the hierarchical relationship between the chemical compound and its primary identifiers.



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Diagram of **n-Propyl Acrylate** and its core identifiers.

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## References

- 1. n-Propyl acrylate | C6H10O2 | CID 13550 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. n-Propyl acrylate [webbook.nist.gov]
- 3. n-Propyl acrylate [webbook.nist.gov]
- 4. n-Propyl acrylate, 95%, stab. with 0.1% 4-methoxyphenol 10 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 5. N-PROPYL ACRYLATE - Safety Data Sheet [chemicalbook.com]
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